

Ortho-Cresol Solubility in Organic Solvents: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of ortho-cresol (o-cresol) in various organic solvents. Understanding the solubility characteristics of o-cresol is critical for a wide range of applications, including its use as a starting material in chemical synthesis, a disinfectant, and in the formulation of various industrial products. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and a visual representation of the experimental workflow.

Core Concepts in Solubility

The solubility of a solid compound like ortho-cresol in a liquid solvent is governed by the principle of "like dissolves like." This means that polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents. Ortho-cresol, with its polar hydroxyl (-OH) group and a non-polar methyl-substituted benzene ring, exhibits a dual nature, allowing it to dissolve in a variety of organic solvents. Its solubility is influenced by factors such as temperature, the polarity of the solvent, and the potential for hydrogen bonding between the solute and solvent molecules.

Quantitative Solubility Data

The following tables summarize the available quantitative and qualitative data on the solubility of orth**o-cresol** in a range of organic solvents.



Table 1: Solubility of ortho-Cresol in Various Solvents

Solvent Classification	Solvent Name	Chemical Formula	Solubility	Temperature (°C)
Alcohols	Methanol	CH₃OH	Miscible	-
Ethanol	C₂H₅OH	Miscible[1]	30[1]	
Propanol	СзН7ОН	Highly Soluble	-	_
Butanol	C4H9OH	Highly Soluble	-	_
Ethers	Diethyl Ether	(C2H5)2O	Miscible[1]	30[1]
Ketones	Acetone	(CH ₃) ₂ CO	Miscible[2]	-
Aromatic Hydrocarbons	Benzene	C ₆ H ₆	Miscible[2]	-
Toluene	C7H8	Highly Soluble	-	
Halogenated Hydrocarbons	Chloroform	CHCl₃	Miscible[3]	-
Carbon Tetrachloride	CCl4	Soluble[1]	-	
Alkanes	Hexane	C ₆ H ₁₄	Sparingly Soluble	-
Cyclohexane	C ₆ H ₁₂	Sparingly Soluble	-	
Aqueous	Water	H ₂ O	2.5 g/100 mL[2]	25[2]
Water	H₂O	3.2 g/100 mL[4]	Room Temperature[4]	
Water	H ₂ O	31 g/L[1]	40[1]	_

Note: "Miscible" indicates that the two substances form a homogeneous solution in all proportions. "Highly Soluble" is a qualitative term where specific quantitative data is not readily



available but is widely reported in chemical literature. Sparingly soluble indicates low solubility.

Experimental Protocols for Solubility Determination

The determination of orth**o-cresol**'s solubility in organic solvents is commonly achieved using the shake-flask method, followed by a quantitative analysis of the saturated solution. This method is considered the "gold standard" for solubility measurements due to its directness and reliability.

Shake-Flask Method Coupled with Gravimetric Analysis

This protocol is suitable for determining the solubility of a solid solute in a volatile organic solvent.

1. Materials and Equipment:

- Analytical balance (± 0.1 mg accuracy)
- Thermostatically controlled shaker or water bath
- Screw-capped vials or flasks
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Pipettes and volumetric flasks
- · Evaporating dish or pre-weighed vial
- Drying oven
- Desiccator
- Ortho-cresol (high purity)
- Organic solvent of interest (analytical grade)

2. Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of solid ortho-cresol to a known volume or mass of the organic solvent in a screw-capped vial. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration: Tightly cap the vial and place it in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. Periodically check to ensure that excess solid remains.
- Phase Separation: Once equilibrium is achieved, allow the vial to stand undisturbed at the constant temperature for at least 24 hours to allow the undissolved solid to settle.



- Sample Withdrawal: Carefully withdraw a known volume of the clear supernatant using a pipette. To avoid transferring any solid particles, it is recommended to use a syringe fitted with a chemically compatible filter.
- Gravimetric Analysis:
- Dispense the filtered aliquot into a pre-weighed, clean, and dry evaporating dish or vial.
- Record the total weight of the dish and the aliquot.
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a well-ventilated fume hood. For less volatile solvents, a vacuum oven at a temperature below the boiling point of the solvent and the melting point of **o-cresol** can be used.
- Once the solvent is completely evaporated, place the dish containing the dry ortho-cresol
 residue in a drying oven at a temperature well below its melting point (e.g., 40-50 °C) until a
 constant weight is achieved.
- Cool the dish in a desiccator and weigh it on the analytical balance.

3. Data Calculation:

- Mass of the aliquot = (Weight of dish + aliquot) (Weight of empty dish)
- Mass of dissolved ortho-cresol = (Weight of dish + residue) (Weight of empty dish)
- Mass of the solvent = Mass of the aliquot Mass of dissolved ortho-cresol
- Solubility (g/100 g solvent) = (Mass of dissolved ortho-cresol / Mass of the solvent) x 100

Alternative Quantification Techniques

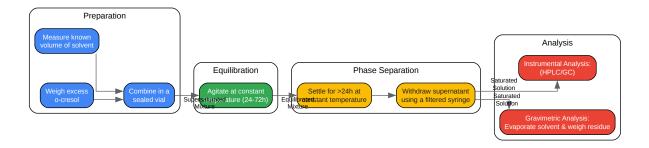
For more rapid or sensitive analysis, especially for sparingly soluble compounds, the concentration of orth**o-cresol** in the saturated solution can be determined using instrumental methods such as:

- High-Performance Liquid Chromatography (HPLC) with UV detection: A calibration curve of known ortho-cresol concentrations is prepared, and the concentration of the filtered supernatant is determined by comparing its peak area to the calibration curve.
- Gas Chromatography with Flame Ionization Detection (GC-FID): Similar to HPLC, a
 calibration curve is used to quantify the ortho-cresol concentration in the saturated solution.

Mandatory Visualization



The following diagram illustrates the experimental workflow for the shake-flask method of solubility determination.



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Caption: Experimental workflow for determining ortho-cresol solubility.

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